

Application Note: Salicylate Method for Ammonia Quantification in Water Samples

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Compound of Interest

Compound Name: Ammonium salicylate

Cat. No.: B145823

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The salicylate method is a widely used colorimetric technique for the quantitative determination of ammonia (NH_3) and ammonium ions (NH_4^+) in various water samples. This method, a variation of the Berthelot reaction, is favored for its sensitivity, stability, and avoidance of hazardous reagents like phenol and mercury salts, which are used in other methods like the phenate and Nessler methods respectively[1][2]. It is particularly suitable for low-range ammonia nitrogen determinations. The presence of ammonia in water can indicate domestic or industrial pollution, and its monitoring is crucial in environmental science, aquaculture, and various stages of drug development where water quality is critical[3].

Principle of the Method

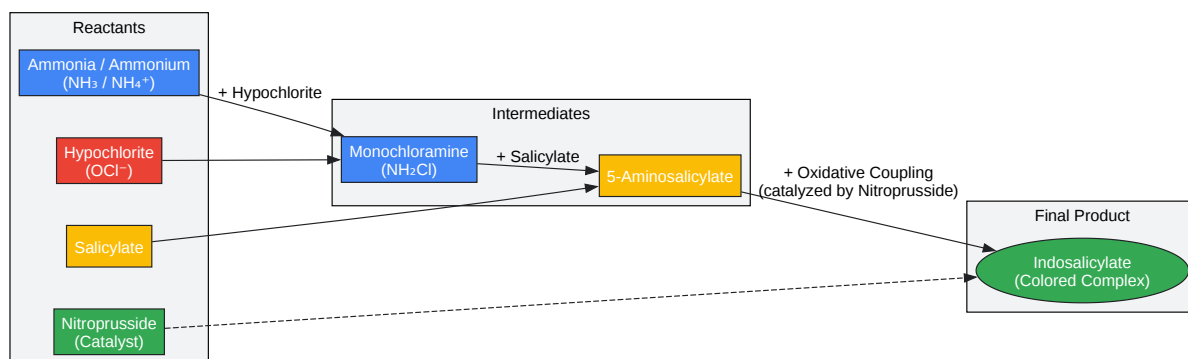
The salicylate method is based on a series of chemical reactions that result in the formation of a colored compound, indosalicylate (an analog of indophenol), which can be quantified spectrophotometrically. The intensity of the resulting green-colored solution is directly proportional to the ammonia concentration in the sample[3]. The key reaction steps are:

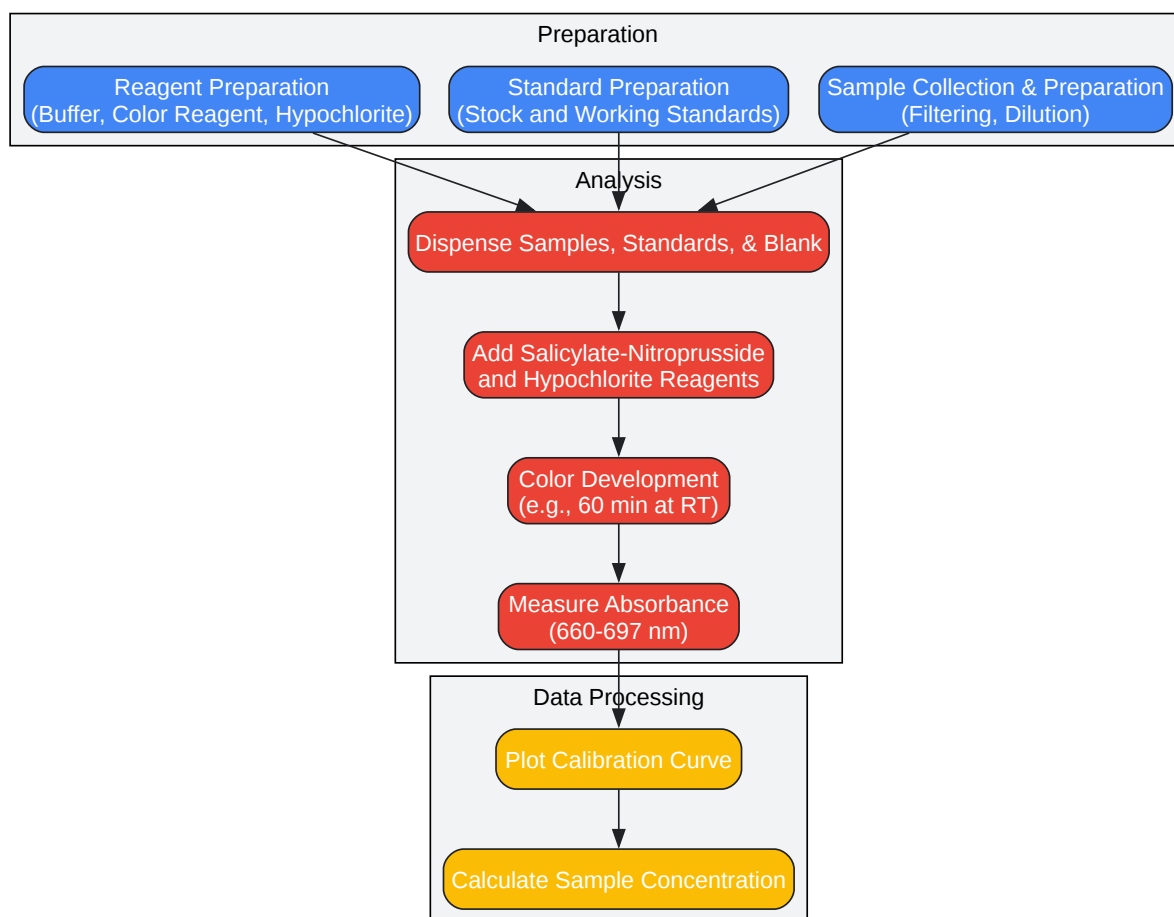
- **Monochloramine Formation:** In an alkaline medium, ammonia reacts with hypochlorite to form monochloramine[3][4].

- **Aminosalicylate Formation:** The monochloramine then reacts with salicylate to form 5-aminosalicylate[3].
- **Oxidative Coupling:** In the presence of a catalyst, typically sodium nitroprusside (also known as nitroferricyanide), the 5-aminosalicylate undergoes oxidative coupling to form the blue-colored indosalicylate dye[3][5]. The excess yellow color from the nitroprusside catalyst gives the final solution a green appearance[3].

The absorbance of the solution is typically measured at a wavelength between 630 nm and 700 nm[6][7][8][9].

Chemical Reaction Pathway





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